

In-depth Technical Guide: CD73-IN-10 and the Tumor Microenvironment

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Compound of Interest

Compound Name: CD73-IN-10

Cat. No.: B15602720

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Executive Summary

CD73-IN-10 is a potent and selective small molecule inhibitor of CD73, a crucial ecto-enzyme involved in the production of immunosuppressive adenosine within the tumor microenvironment (TME). By blocking the enzymatic activity of CD73, **CD73-IN-10** aims to reverse adenosine-mediated immune suppression, thereby enhancing anti-tumor immune responses. This document provides a comprehensive technical overview of **CD73-IN-10**, including its mechanism of action, preclinical data, and the experimental protocols utilized for its characterization. The information presented herein is primarily derived from patent literature, specifically international patent application WO2022/068929 A1, which discloses the composition and biological activity of this compound.

Introduction to CD73 in the Tumor Microenvironment

CD73, also known as ecto-5'-nucleotidase (NT5E), is a cell-surface enzyme that plays a pivotal role in the purinergic signaling pathway.^[1] It catalyzes the dephosphorylation of adenosine

monophosphate (AMP) to adenosine.[1] In the TME, various stressors such as hypoxia and inflammation lead to the release of adenosine triphosphate (ATP) from cancer and immune cells. ATP is sequentially hydrolyzed to AMP by CD39, and subsequently, CD73 converts AMP to adenosine.[1]

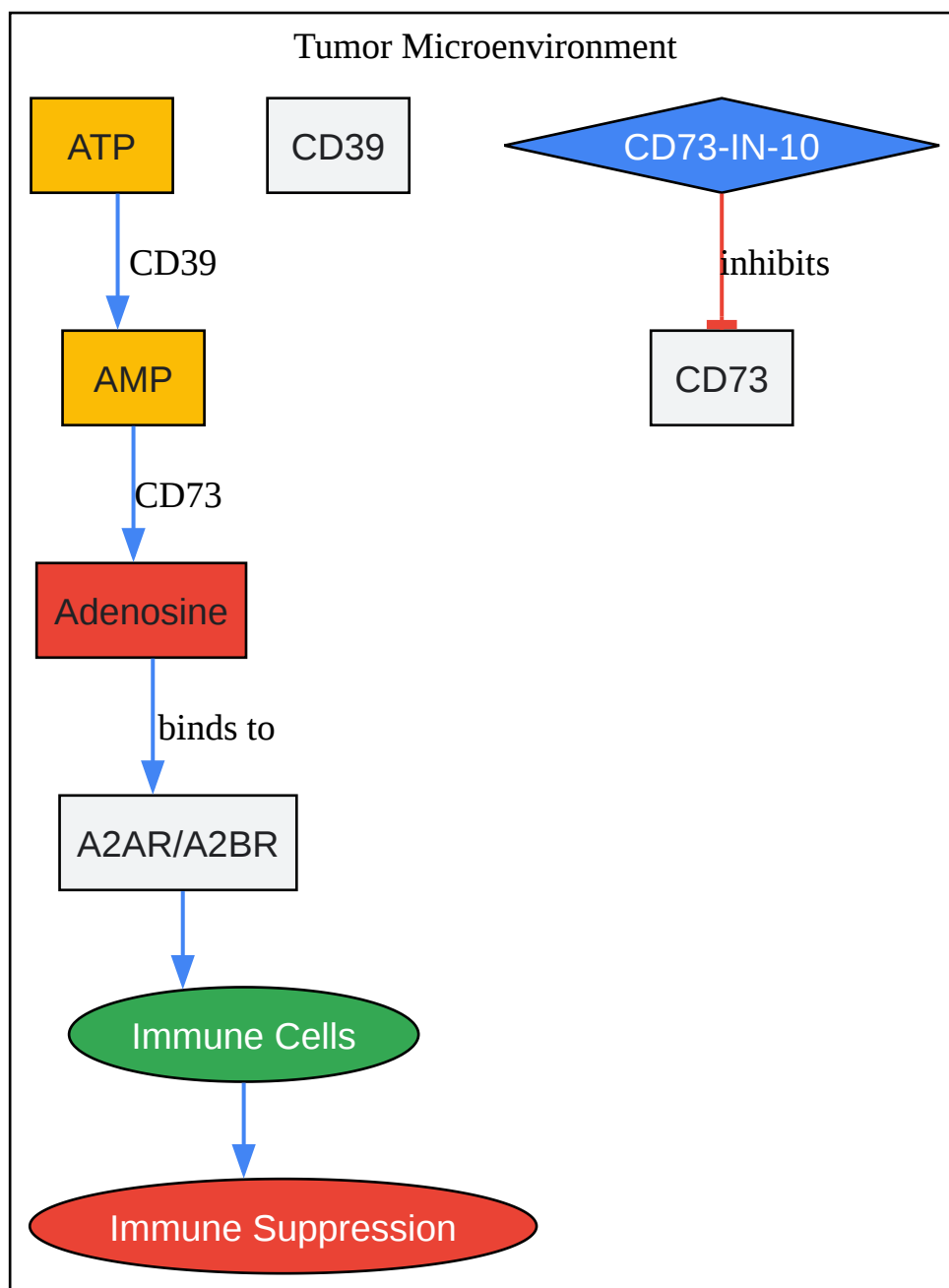
Extracellular adenosine is a potent immunosuppressive molecule that signals through A2A and A2B receptors on various immune cells, including T cells, NK cells, and dendritic cells.[1] This signaling cascade leads to a dampening of the anti-tumor immune response by inhibiting T cell proliferation and cytokine release, suppressing NK cell cytotoxicity, and promoting the generation of regulatory T cells (Tregs) and myeloid-derived suppressor cells (MDSCs).[1] High expression of CD73 in the TME is often associated with poor prognosis and resistance to cancer therapies.[1] Therefore, inhibiting CD73 is a promising therapeutic strategy to restore anti-tumor immunity.

CD73-IN-10: A Potent CD73 Inhibitor

CD73-IN-10 is a novel small molecule inhibitor of CD73. Information from chemical suppliers indicates that **CD73-IN-10** corresponds to Compound 4 described in patent application WO2022/068929 A1. This patent discloses a series of compounds designed to inhibit CD73 for the treatment of cancer.

Mechanism of Action

CD73-IN-10 functions by directly inhibiting the enzymatic activity of CD73, thereby blocking the conversion of AMP to adenosine. This reduction in immunosuppressive adenosine in the TME is hypothesized to restore the function of tumor-infiltrating immune cells, leading to an enhanced anti-tumor immune response.



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Figure 1: CD73-IN-10 Mechanism of Action in the TME.

Preclinical Data for CD73-IN-10 (Compound 4)

The following quantitative data is extracted from patent application WO2022/068929 A1, specifically pertaining to Compound 4, which is marketed as **CD73-IN-10**.

In Vitro Enzyme Inhibition

The inhibitory activity of **CD73-IN-10** was assessed against human and mouse CD73 enzymes.

Compound	Target	IC50 (nM)
CD73-IN-10 (Compound 4)	human CD73	1.2
CD73-IN-10 (Compound 4)	mouse CD73	3.5

Table 1: In vitro inhibitory activity of CD73-IN-10 against CD73.

Cellular Activity

The potency of **CD73-IN-10** was evaluated in a cell-based assay using a human cell line expressing CD73.

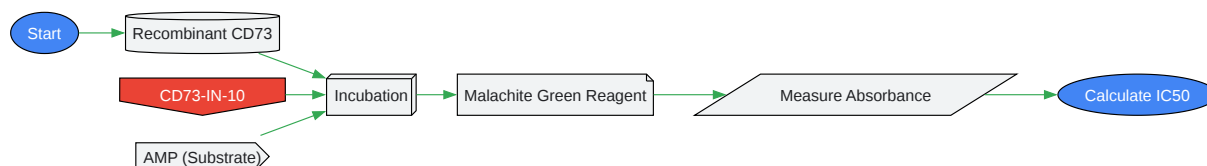
Compound	Cell Line	IC50 (nM)
CD73-IN-10 (Compound 4)	Human CD73 expressing cell line	5.8

Table 2: Cellular inhibitory activity of CD73-IN-10.

Experimental Protocols

The following are summaries of the experimental methodologies described in patent application WO2022/068929 A1 for the characterization of **CD73-IN-10** (Compound 4).

CD73 Enzyme Inhibition Assay



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Figure 2: Workflow for CD73 Enzyme Inhibition Assay.

- Objective: To determine the in vitro inhibitory potency of **CD73-IN-10** against recombinant human and mouse CD73.
- Methodology:
 - Recombinant human or mouse CD73 enzyme was incubated with varying concentrations of **CD73-IN-10** in a suitable buffer.
 - The enzymatic reaction was initiated by the addition of the substrate, adenosine monophosphate (AMP).
 - The reaction was allowed to proceed for a defined period at a controlled temperature.
 - The amount of phosphate generated from the hydrolysis of AMP was quantified using a malachite green-based colorimetric assay.
 - The absorbance was measured, and the concentration of the inhibitor required to reduce enzyme activity by 50% (IC₅₀) was calculated by fitting the data to a dose-response curve.

Cellular CD73 Inhibition Assay

- Objective: To assess the potency of **CD73-IN-10** in a cellular context.
- Methodology:

- A human cell line engineered to overexpress CD73 was seeded in microplates.
- The cells were treated with a serial dilution of **CD73-IN-10**.
- AMP was added to the cell culture medium to serve as the substrate for cell-surface CD73.
- After incubation, the amount of adenosine produced in the supernatant was measured, typically by LC-MS/MS (Liquid Chromatography with tandem mass spectrometry).
- The IC50 value was determined by plotting the percentage of inhibition of adenosine production against the inhibitor concentration.

Impact on the Tumor Microenvironment

While the patent for **CD73-IN-10** primarily focuses on its direct inhibitory activity, the broader scientific literature on CD73 inhibitors provides insights into the expected downstream effects on the tumor microenvironment.

Inhibition of CD73 by agents like **CD73-IN-10** is anticipated to lead to:

- **Reduced Adenosine Levels:** A primary and direct consequence, leading to a less immunosuppressive TME.
- **Enhanced T-cell Function:** Lower adenosine levels are expected to restore the proliferative capacity and effector functions (e.g., cytokine production, cytotoxicity) of CD8+ and CD4+ T cells.
- **Increased NK Cell Activity:** The cytotoxic activity of Natural Killer (NK) cells, which is suppressed by adenosine, is expected to be enhanced.
- **Modulation of Myeloid Cells:** A shift in the polarization of macrophages from an immunosuppressive M2 phenotype towards an anti-tumoral M1 phenotype, and a reduction in the number and suppressive activity of MDSCs.
- **Synergy with other Immunotherapies:** CD73 inhibition is expected to synergize with other immunotherapies, such as immune checkpoint inhibitors targeting PD-1/PD-L1 or CTLA-4, by removing a key immunosuppressive pathway that can limit their efficacy.

Conclusion

CD73-IN-10 is a potent, selective, and cell-active small molecule inhibitor of CD73. The preclinical data available from patent literature demonstrates its ability to effectively block the enzymatic activity of both human and mouse CD73 at nanomolar concentrations. By inhibiting the production of immunosuppressive adenosine, **CD73-IN-10** holds significant promise as a therapeutic agent to remodel the tumor microenvironment and enhance anti-tumor immunity, both as a monotherapy and in combination with other cancer treatments. Further preclinical and clinical studies are necessary to fully elucidate its therapeutic potential and impact on the complex cellular and molecular interactions within the tumor microenvironment.

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References

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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